

# Technical Guide: Physical Properties of 4-Pentyn-1-amine

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## Compound of Interest

Compound Name: 4-Pentyn-1-amine

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## Introduction

**4-Pentyn-1-amine**, also known as 5-amino-1-pentyne, is a versatile bifunctional molecule incorporating a terminal alkyne and a primary amine. This unique structure makes it a valuable building block in organic synthesis, particularly in the construction of novel heterocyclic compounds and as a linker in bioconjugation and drug discovery via "click chemistry" reactions. A thorough understanding of its physical properties is essential for its safe handling, application in synthetic protocols, and for the accurate interpretation of experimental results. This guide provides a detailed overview of the core physical characteristics of **4-Pentyn-1-amine**, outlines the standard methodologies for their determination, and presents a logical workflow for these experimental procedures.

## Core Physical Properties

The physical state of **4-Pentyn-1-amine** under standard conditions is a colorless to light yellow liquid.<sup>[1]</sup> It is characterized by the following quantitative physical properties:

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>9</sub> N	[1][2]
Molecular Weight	83.13 g/mol	[3][4]
Density	0.859 g/mL at 20 °C	[2][3][5]
Boiling Point	118.0 ± 23.0 °C (Predicted)	[1][2]
Flash Point	10 - 15 °C	[1][2][3]
Solubility	Soluble in many organic solvents, such as ethanol and ether. <sup>[1]</sup>	[1]
Refractive Index	1.452	[2]

## Experimental Protocols

The accurate determination of the physical properties of a compound like **4-Pentyn-1-amine** relies on standardized experimental procedures. Below are detailed methodologies for the key properties listed above.

### Determination of Boiling Point (ASTM D1120)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A standard method for this determination is based on ASTM D1120, "Standard Test Method for Boiling Point of Engine Coolants," which is adaptable for pure chemical compounds. [2][5][6]

Apparatus:

- A round-bottom flask of suitable size.
- A condenser with a coolant jacket.
- A calibrated thermometer or temperature probe.
- A heating mantle or other suitable heat source.

- Boiling chips.

Procedure:

- A measured volume of **4-Pentyn-1-amine** is placed in the round-bottom flask, and boiling chips are added to ensure smooth boiling.
- The flask is connected to the condenser, and the thermometer is positioned so that the top of the bulb is level with the bottom of the side arm of the flask.
- The liquid is heated at a steady rate.
- The temperature is recorded when the liquid is boiling vigorously and a constant temperature is observed on the thermometer. This constant temperature is the boiling point of the substance at the recorded atmospheric pressure.
- The observed boiling point may be corrected to standard pressure if necessary.

## Determination of Density (ASTM D4052)

The density of a liquid is its mass per unit volume. The ASTM D4052 standard test method, which covers the determination of density of liquids by a digital density meter, provides a precise and efficient means of measurement.[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Apparatus:

- A digital density meter equipped with a U-tube oscillator.
- A temperature-controlled sample chamber.
- Syringes for sample injection.

Procedure:

- The digital density meter is calibrated using two standards of known density, typically dry air and deionized water.
- The sample of **4-Pentyn-1-amine** is drawn into a syringe, ensuring it is free of air bubbles.

- The sample is injected into the U-tube of the density meter, which is maintained at a constant temperature (e.g., 20 °C).
- The instrument measures the oscillation period of the U-tube containing the sample.
- The density is calculated automatically by the instrument based on the oscillation period and the calibration data.

## Determination of Flash Point (ASTM D93)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. For a flammable liquid like **4-Pentyn-1-amine**, the Pensky-Martens closed-cup method (ASTM D93) is a suitable standard procedure.[\[1\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

### Apparatus:

- Pensky-Martens closed-cup tester, consisting of a test cup, a lid with an ignition source, a stirrer, and a heating source.
- A calibrated thermometer.

### Procedure:

- The test cup is filled with **4-Pentyn-1-amine** to the specified level.
- The lid is placed on the cup, and the sample is heated at a slow, constant rate while being stirred.
- At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.

## Determination of Solubility

A general qualitative method for determining the solubility of an amine in organic solvents involves the following steps:

**Apparatus:**

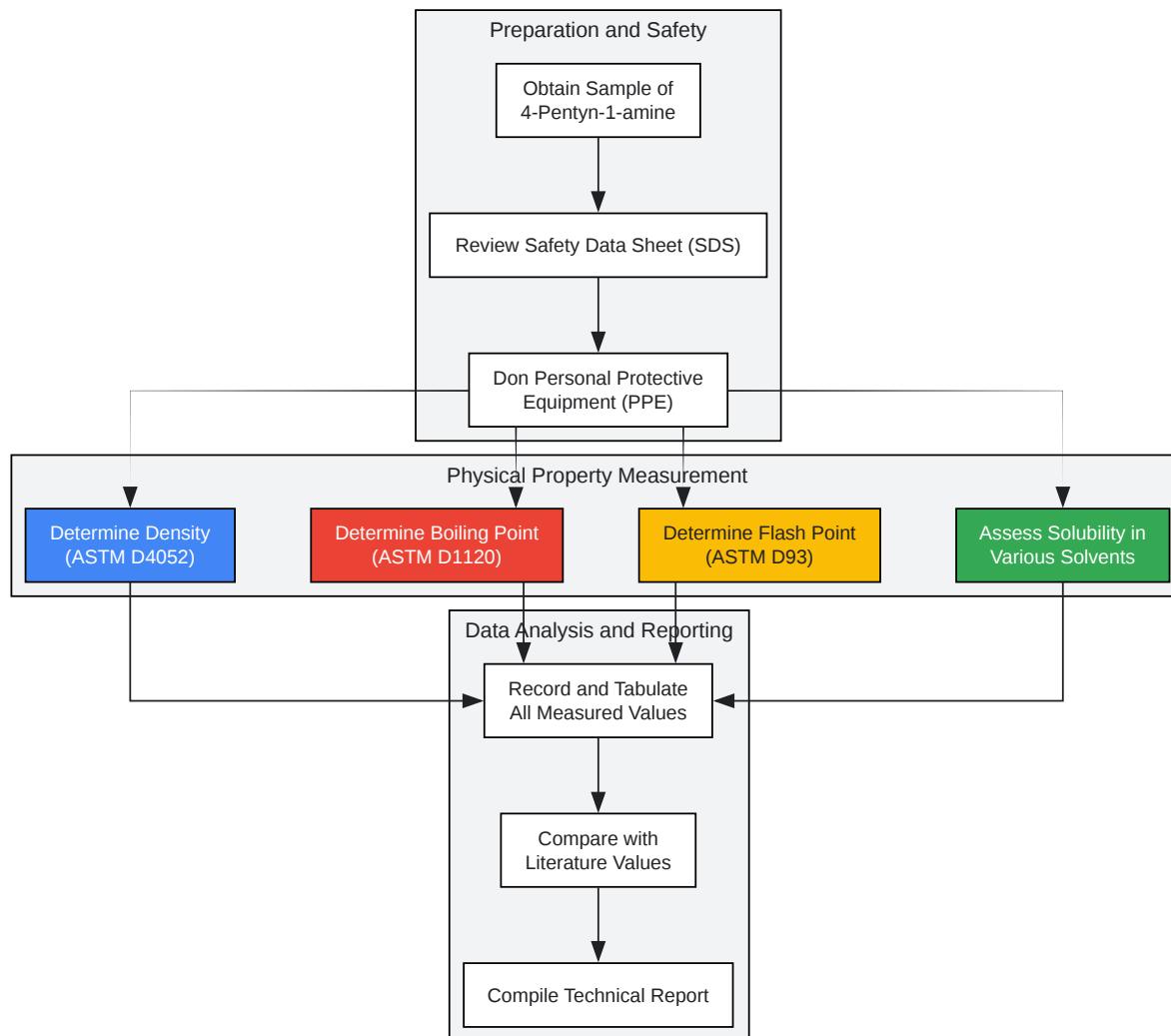
- Test tubes.
- A vortex mixer or shaker.
- Graduated pipettes.

**Procedure:**

- A small, measured amount of **4-Pentyn-1-amine** (e.g., 0.1 mL) is added to a test tube.
- A measured volume of the solvent to be tested (e.g., ethanol, ether) is added to the test tube in increments (e.g., 0.5 mL).
- After each addition, the mixture is vigorously agitated using a vortex mixer or by shaking.
- The mixture is visually inspected for homogeneity. If a single liquid phase is observed, the amine is considered soluble. If two distinct layers remain or if the amine does not dissolve, it is considered insoluble or partially soluble at that concentration.
- The process is repeated with different solvents to build a solubility profile.

## Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a liquid chemical such as **4-Pentyn-1-amine**.

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Caption: Workflow for the experimental determination of physical properties.

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